

An In-depth Technical Guide to (S)-PF-04449613: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: (S)-PF-04449613

Cat. No.: B15576807

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Abstract

(S)-PF-04449613 is a potent and selective inhibitor of phosphodiesterase 9A (PDE9A), an enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP). By elevating cGMP levels, **(S)-PF-04449613** has shown potential in various therapeutic areas, including neuroscience and cardiovascular diseases. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a representative synthetic route for **(S)-PF-04449613**. Additionally, it details its mechanism of action through relevant signaling pathways and presents key quantitative data in a structured format.

Chemical Structure and Properties

(S)-PF-04449613, with the systematic IUPAC name 1,5-Dihydro-6-[(1R)-1-(3-phenoxy-1-azetidiny)ethyl]-1-(tetrahydro-2H-pyran-4-yl)-4H-pyrazolo[3,4-d]pyrimidin-4-one, is a complex heterocyclic molecule. Its structure is characterized by a central pyrazolo[3,4-d]pyrimidin-4-one core, substituted at the 1-position with a tetrahydropyran ring and at the 6-position with a chiral (R)-1-(3-phenoxyazetidin-1-yl)ethyl group.

Property	Value	Reference
CAS Number	1236858-52-8	[1]
Molecular Formula	C ₂₁ H ₂₅ N ₅ O ₃	[2]
Molecular Weight	395.45 g/mol	[2]
Appearance	Solid powder	[2]
Purity	≥98% (by HPLC)	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

Chemical Structure:

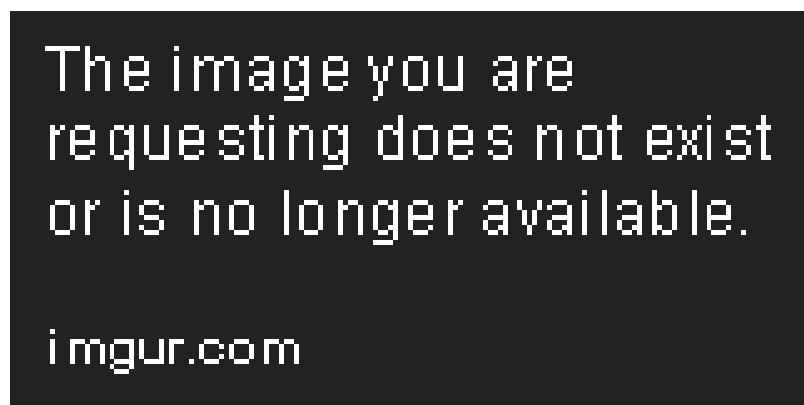
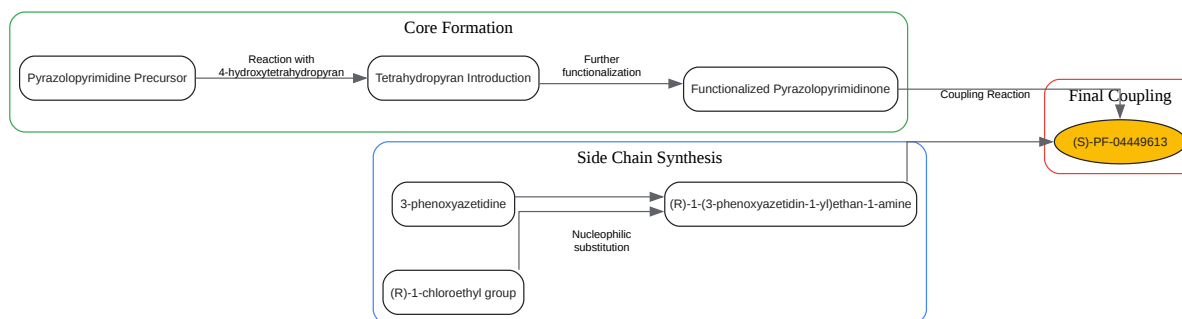


Figure 1: 2D Chemical Structure of **(S)-PF-04449613**

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **(S)-PF-04449613** is not publicly available in peer-reviewed journals. However, the synthesis of a series of potent PDE9A inhibitors, including **(S)-PF-04449613** (referred to as compound 19), has been described in the medicinal chemistry literature. The following is a representative synthetic scheme based on the general procedures outlined for analogous compounds. The synthesis involves the construction of the pyrazolo[3,4-d]pyrimidinone core followed by the introduction of the tetrahydropyran and the chiral phenoxyazetidiny-ethyl side chains.

Representative Synthetic Scheme:

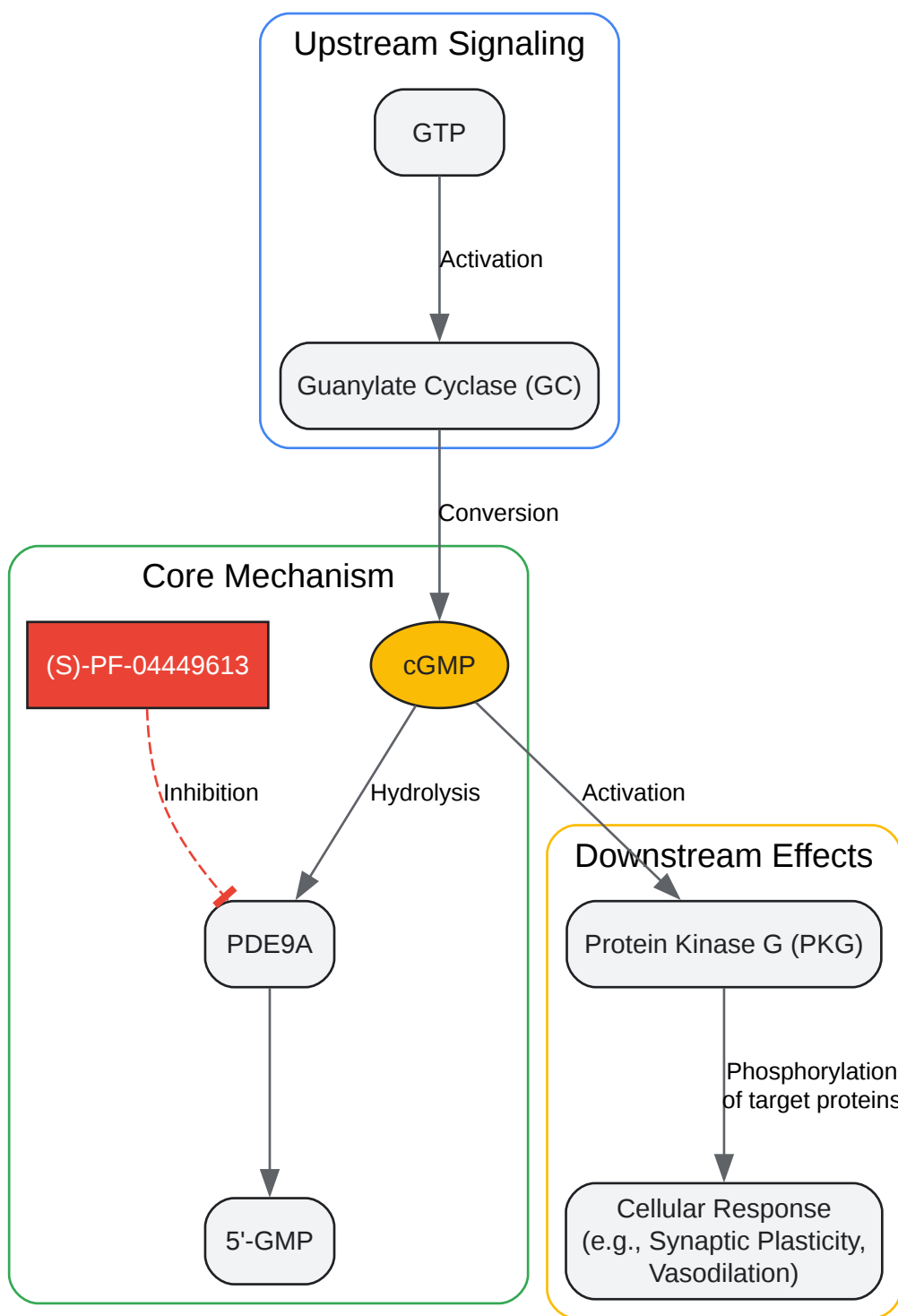


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A representative synthetic workflow for **(S)-PF-04449613**.

Mechanism of Action and Signaling Pathway

(S)-PF-04449613 is a selective inhibitor of phosphodiesterase 9A (PDE9A). PDE9A is a key enzyme in the cGMP signaling pathway, where it specifically hydrolyzes cGMP to 5'-GMP, thus terminating its signaling cascade. By inhibiting PDE9A, **(S)-PF-04449613** leads to an accumulation of intracellular cGMP. This elevation in cGMP levels can then activate downstream effectors, such as cGMP-dependent protein kinases (PKG), leading to various physiological responses, including modulation of synaptic plasticity and vascular tone.[1][3]



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The signaling pathway of **(S)-PF-04449613** via PDE9A inhibition.

Quantitative Data

The following tables summarize key quantitative data related to the biological activity of **(S)-PF-04449613**.

Table 1: In Vitro Potency and Selectivity

Target	IC50 / Ki	Value	Reference
PDE9A	IC50	22 nM	[4]
Cytochrome P450 2C19	IC50	1600 nM	
Dopamine Transporter	Ki	110 nM	
μ-opioid receptor	Ki	3500 nM	
Sodium channel binding site 2	Ki	470 nM	

Table 2: In Vivo Effects

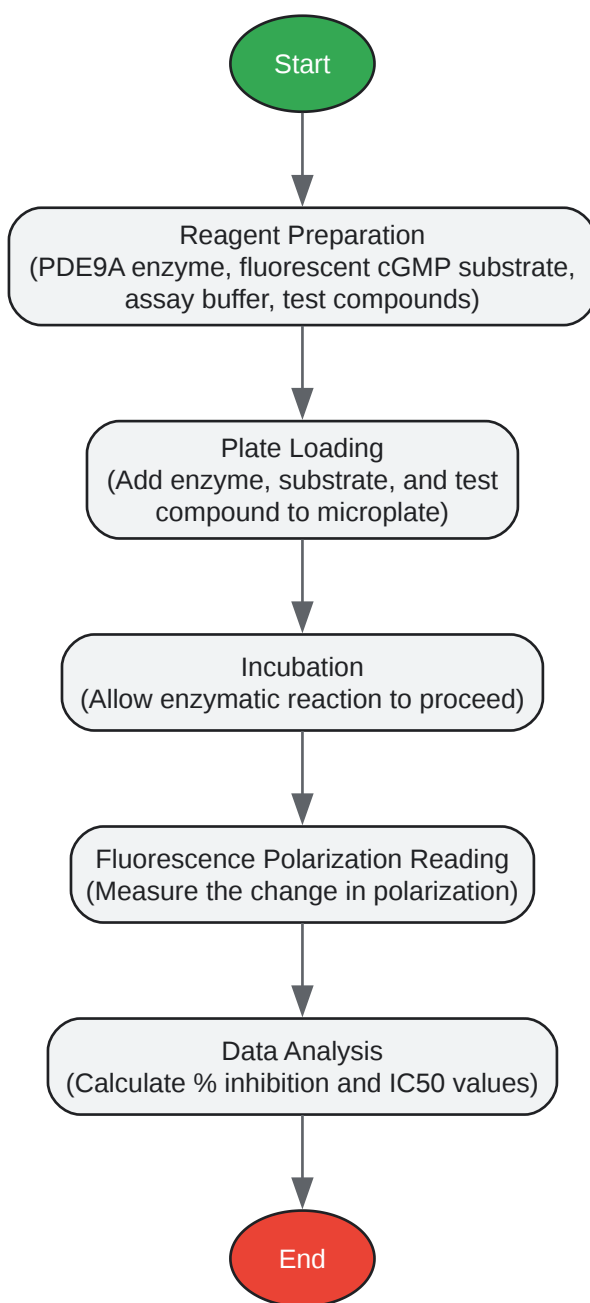
Parameter	Species	Dose	Effect	Reference
Cerebral cGMP levels	Rodent	1-32 mg/kg (s.c.)	Significant, dose-dependent increase	[1]
Left Ventricular Developed Pressure (LVDP)	Rat	0.001-1 μmol/L	Concentration-dependent increase	[5]
Stroke Work, Cardiac Output, Stroke Volume, Ejection Fraction	Rat	5.5 mg/kg (i.p.)	Significant increase	[5]

Experimental Protocols

While a specific synthesis protocol for **(S)-PF-04449613** is not publicly detailed, a general experimental workflow for assessing the activity of PDE9 inhibitors is provided below.

PDE9A Inhibition Assay (Fluorescence Polarization)

This assay is a common high-throughput method to screen for PDE9A inhibitors.



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A generalized experimental workflow for a PDE9A inhibition assay.

Protocol Details:

- Reagent Preparation:
 - Prepare a stock solution of recombinant human PDE9A enzyme in an appropriate assay buffer.
 - Prepare a stock solution of a fluorescently labeled cGMP substrate (e.g., FAM-cGMP).
 - Prepare serial dilutions of the test compound, **(S)-PF-04449613**, and a known PDE9 inhibitor as a positive control.
- Assay Procedure:
 - In a microplate, add the assay buffer, the PDE9A enzyme, and the test compound or control.
 - Initiate the reaction by adding the fluorescent cGMP substrate.
 - Incubate the plate at a controlled temperature for a specific period to allow the enzymatic reaction to occur.
 - Stop the reaction (e.g., by adding a stop solution or by heat inactivation).
- Detection and Analysis:
 - Measure the fluorescence polarization of each well using a suitable plate reader.
 - The degree of polarization is inversely proportional to the amount of hydrolyzed substrate.
 - Calculate the percentage of inhibition for each concentration of the test compound.
 - Determine the IC₅₀ value by fitting the dose-response data to a suitable model.

Conclusion

(S)-PF-04449613 is a well-characterized, potent, and selective PDE9A inhibitor with significant potential for therapeutic applications. This guide provides essential technical information for researchers and drug development professionals working with this compound. While a detailed public synthesis protocol is not available, the provided information on its chemical properties, a

representative synthetic approach, mechanism of action, and key quantitative data serves as a valuable resource for further investigation and development.

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